

molecular formula and molar mass of ferrous carbonate

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Compound of Interest

Compound Name: Ferrous carbonate

Cat. No.: B036915

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In-Depth Technical Guide: Ferrous Carbonate

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the fundamental chemical properties of **ferrous carbonate**, including its molecular formula and molar mass. The information is presented to be a valuable resource for professionals engaged in research and development.

Core Properties of Ferrous Carbonate

Ferrous carbonate, also known as iron(II) carbonate, is an inorganic compound with the chemical formula FeCO_3 .^{[1][2]} It is found in nature as the mineral siderite.^[3] The compound consists of iron in the +2 oxidation state bonded to a carbonate ion.^[3]

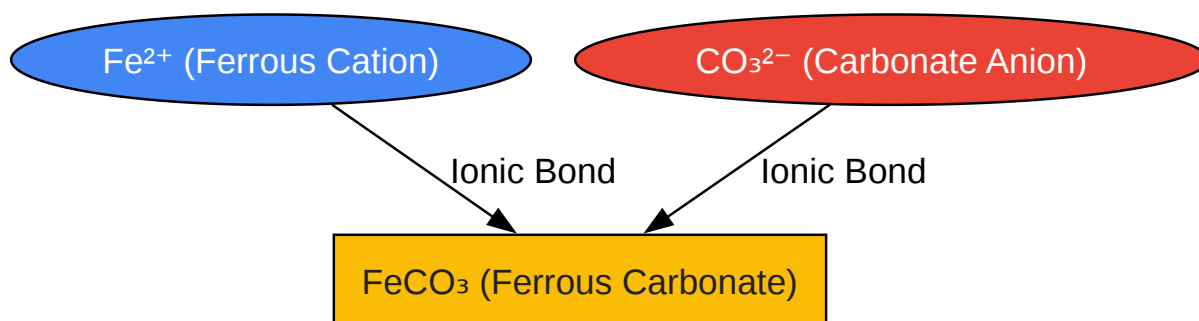
Quantitative Data Summary

The key quantitative properties of **ferrous carbonate** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	FeCO ₃ or CFeO ₃ [4][5]
Molar Mass	115.85 g/mol [4][5]
IUPAC Name	iron(2+) carbonate[4]
CAS Number	563-71-3[4]

Logical Relationship of Components

The following diagram illustrates the simple ionic relationship between the ferrous cation and the carbonate anion that constitutes **ferrous carbonate**.



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Caption: Ionic components of **Ferrous Carbonate**.

Experimental Protocols

Detailed experimental protocols for the synthesis or specific applications of **ferrous carbonate** can vary significantly depending on the research context. For instance, the preparation of **ferrous carbonate** nanoparticles for use as anode materials in lithium-ion batteries involves a one-pot solvothermal route with reduced graphene oxide.[5] In another application, **ferrous carbonate** has been used as a catalyst to convert carbon dioxide into liquid fuels under mild conditions.[5] Due to the proprietary and varied nature of these advanced applications, a universally standard experimental protocol is not available. Researchers are advised to consult specialized literature relevant to their specific field of inquiry.

Signaling Pathways

Ferrous carbonate's primary relevance in a biological context is as a source of ferrous iron (Fe^{2+}), an essential mineral. Iron is a critical component of hemoglobin, myoglobin, and various enzymes. While **ferrous carbonate** itself is not directly involved in signaling pathways, the iron it provides is integral to numerous physiological processes. The absorption and metabolism of iron are tightly regulated by complex signaling pathways to maintain homeostasis and prevent toxicity. For detailed information on iron metabolism and its associated signaling pathways, researchers should refer to literature on hepcidin, ferroportin, and the transferrin cycle.

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